

Application Note: Regioselective Synthesis of 2-Methoxy-5-phenoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Methoxy-5-phenoxybenzaldehyde

CAS No.: 63987-39-3

Cat. No.: B8719907

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Executive Summary

This application note details the experimental protocol for the synthesis of **2-Methoxy-5-phenoxybenzaldehyde**, a critical pharmacophore often utilized in the development of anti-inflammatory agents and kinase inhibitors.

While several routes exist, this guide prioritizes the Vilsmeier-Haack Formylation of 4-Phenoxyanisole due to its superior atom economy, scalability, and reliance on readily available starting materials. A secondary route via Ullmann Coupling is provided for late-stage functionalization workflows.

Key Technical Insight: The regioselectivity of this synthesis relies on the electronic dominance of the methoxy group (

) over the phenoxy group (

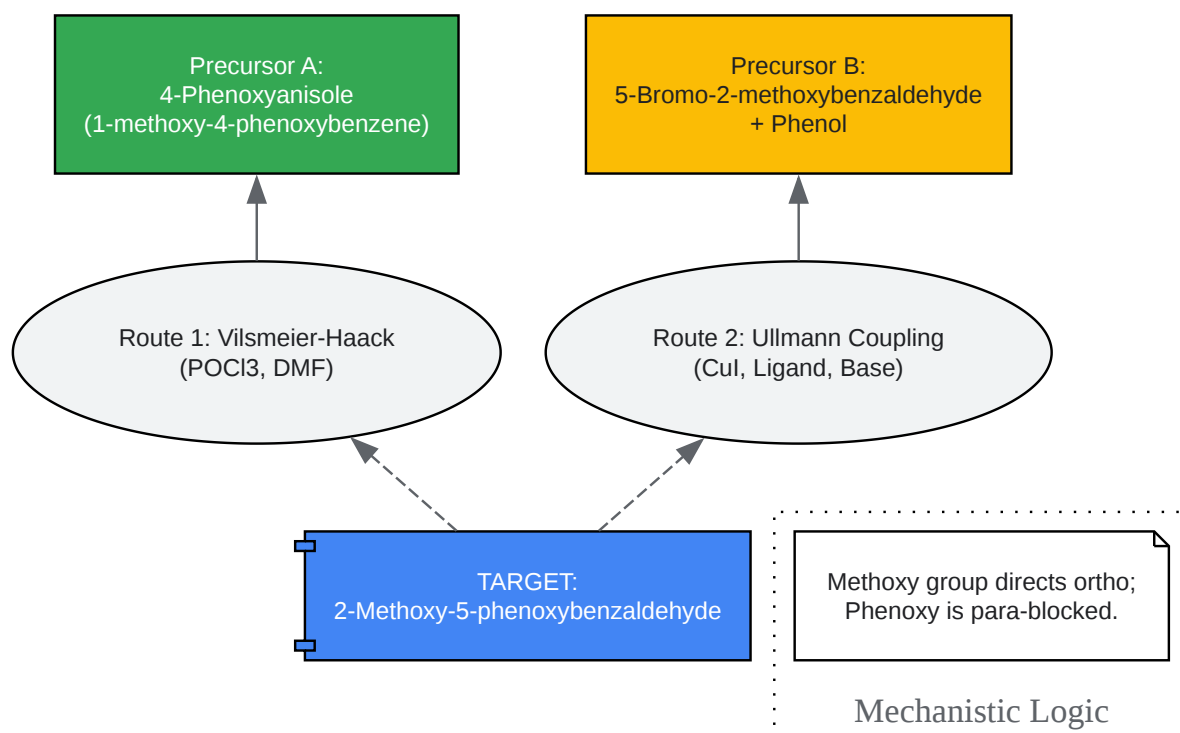
), directing the formyl electrophile to the ortho-position relative to the methoxy substituent.

Strategic Analysis & Retrosynthesis

To ensure high purity and yield, we must analyze the electronic directing effects of the precursor, 1-methoxy-4-phenoxybenzene (4-Phenoxyanisole).

- **Electronic Effects:** The methoxy group is a strong -donor and -donor, strongly activating the ortho and para positions. The phenoxy group is also an activator but is generally weaker than the methoxy group due to the delocalization of the oxygen lone pair into two aromatic rings.
- **Steric Effects:** The para-position relative to the methoxy group is blocked by the phenoxy moiety. Consequently, electrophilic aromatic substitution (EAS) is directed to the position ortho to the methoxy group (C2), yielding the desired **2-methoxy-5-phenoxybenzaldehyde**.

Synthetic Pathway Visualization



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Figure 1: Retrosynthetic analysis showing the two primary disconnection strategies. Route 1 is preferred for de novo synthesis.

Protocol 1: Vilsmeier-Haack Formylation (Primary Route)

This protocol is adapted from standard procedures for deactivated or sterically crowded anisole derivatives [1, 2].

Reagents & Materials

Component	Role	Equivalents	CAS No.
4-Phenoxyanisole	Substrate	1.0 eq	2166-64-5
Phosphorus Oxychloride (POCl)	Electrophile Source	1.2 - 1.5 eq	10025-87-3
N,N- Dimethylformamide (DMF)	Reagent/Solvent	3.0 - 5.0 eq	68-12-2
Dichloromethane (DCM)	Solvent (Optional)	5-10 Vol	75-09-2
Sodium Acetate (aq)	Quenching Buffer	Excess	127-09-3

Experimental Procedure

Step 1: Vilsmeier Reagent Formation

- Equip a dry 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Charge the flask with DMF (3.0 eq) and cool to 0°C using an ice/salt bath.
- Critical Safety Step: Add POCl

(1.2 eq) dropwise over 20 minutes. Maintain internal temperature

.

- Observation: The solution will turn pale yellow/orange as the chloroiminium ion forms.
- Stir at 0°C for an additional 30 minutes.

Step 2: Substrate Addition

- Dissolve 4-Phenoxyanisole (1.0 eq) in a minimal amount of DMF or DCM.
- Add the substrate solution dropwise to the Vilsmeier reagent at 0°C.
- Remove the ice bath and allow the reaction to warm to Room Temperature (25°C).
- Optimization: If TLC indicates incomplete conversion after 4 hours, heat the mixture to 60°C for 2-4 hours. Note: 4-Phenoxyanisole is electron-rich; excessive heating may cause polymerization.

Step 3: Hydrolysis & Workup

- Pour the reaction mixture slowly into crushed ice (approx. 5x reaction volume) containing Sodium Acetate (to buffer pH to ~4-5).
- Stir vigorously for 1 hour. The iminium intermediate hydrolyzes to the aldehyde during this phase.^[1]
- Extract the aqueous layer with Ethyl Acetate (3 x 50 mL).
- Wash combined organics with:
 - Saturated NaHCO₃
(to remove acidic byproducts).
 - Brine.
- Dry over anhydrous Na

SO

, filter, and concentrate in vacuo.

Step 4: Purification

- Recrystallization: The crude product often solidifies. Recrystallize from EtOH/Water or Hexane/EtOAc.
- Flash Chromatography: If oil persists, purify on silica gel (Eluent: 5-15% EtOAc in Hexanes).

Protocol 2: Ullmann Coupling (Alternative Route)

Use this route if 5-Bromo-2-methoxybenzaldehyde is available or if you are performing parallel synthesis of analogs [3].

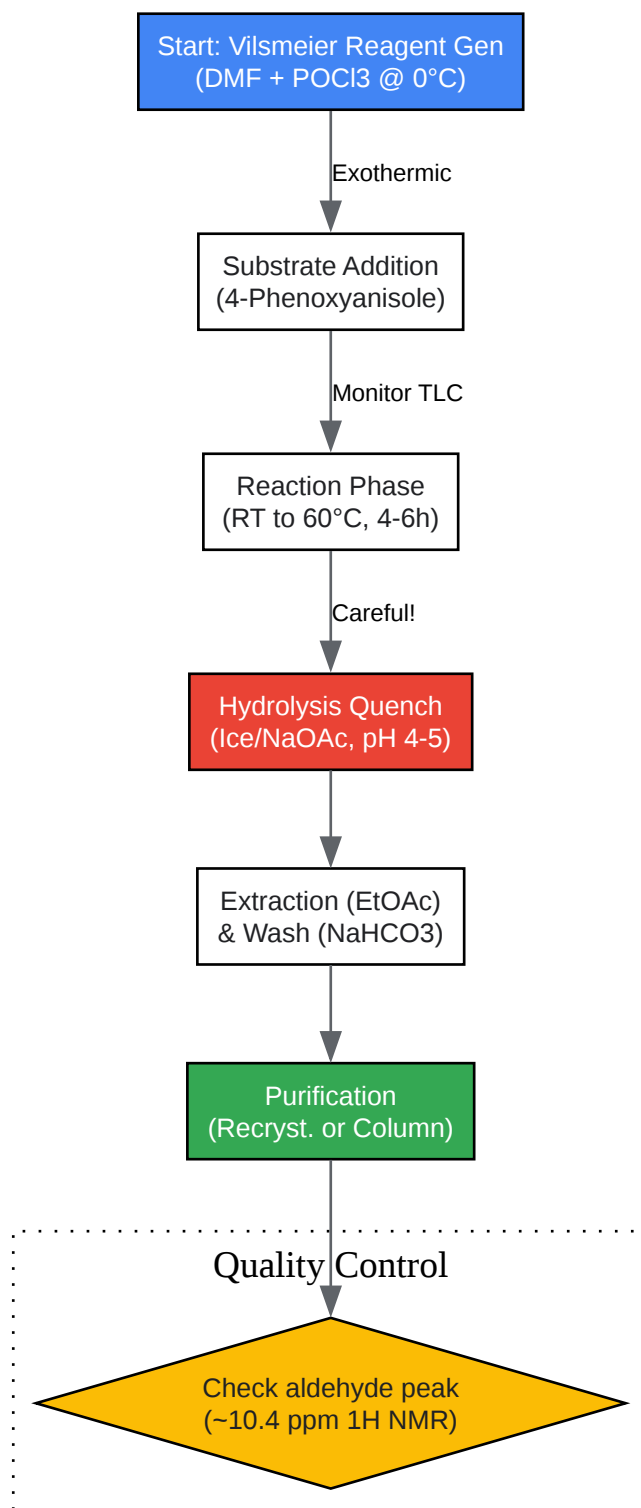
Reaction Scheme

Procedure

- Charge: In a sealed tube, combine 5-Bromo-2-methoxybenzaldehyde (1.0 eq), Phenol (1.2 eq), Cesium Carbonate (2.0 eq), and Copper(I) Iodide (10 mol%).
- Ligand: Add N,N-Dimethylglycine (20 mol%) or 1,10-Phenanthroline.
- Solvent: Add anhydrous 1,4-Dioxane (0.2 M concentration).
- Reaction: Sparge with Nitrogen for 5 mins, seal, and heat to 110°C for 16-24 hours.
- Workup: Filter through a Celite pad, dilute with EtOAc, wash with 1M NaOH (to remove unreacted phenol), then Brine. Concentrate and purify as above.

Critical Process Parameters & Safety

Process Workflow Diagram



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Figure 2: Step-by-step workflow for the Vilsmeier-Haack formylation protocol.

Hazard Management (E-E-A-T)

- POCI

(Phosphorus Oxychloride): Reacts violently with water to release HCl and Phosphoric acid. All glassware must be oven-dried. Quenching must be done by adding the reaction mixture to the ice/water, never the reverse.

- DMF (Dimethylformamide): Hepatotoxic. Use in a well-ventilated fume hood.
- Regioselectivity Check: If the reaction temperature exceeds 90°C, thermodynamic control may lead to minor amounts of formylation at the phenoxy ring. Maintain mild conditions.

Analytical Validation

To confirm the identity of **2-Methoxy-5-phenoxybenzaldehyde**, look for the following diagnostic signals:

Technique	Diagnostic Signal	Structural Assignment
¹ H NMR	10.3 - 10.5 ppm (s, 1H)	Aldehyde proton (-CHO)
¹ H NMR	3.8 - 3.9 ppm (s, 3H)	Methoxy group (-OCH ₃)
¹ H NMR	7.0 - 7.5 ppm (m, 8H)	Aromatic protons (Phenoxy + Benzyl core)
IR	~1680 - 1690 cm ⁻¹	C=O Stretch (Aldehyde)
IR	~1240 cm ⁻¹	C-O-C Stretch (Ether)

Bisulfite Test (Self-Validation): Dissolve a small amount of crude product in NaHSO₃

(aq). If the oil dissolves or forms a white precipitate (bisulfite adduct) and reverts to oil upon treatment with dilute acid, the aldehyde functionality is confirmed.

References

- Vilsmeier-Haack Reaction Overview: Title: Vilsmeier-Haack Reaction. Source: Chemistry Steps.[2][3][4][5][6][7][8][9][10] URL:[[Link](#)]
- Analogous Synthesis (5-Bromo-2-methoxybenzaldehyde): Title: Synthesis of 5-bromo-2-methoxybenzaldehyde via Vilsmeier Formylation. Source: PrepChem. URL:[[Link](#)] Note: This reference provides the exact stoichiometry and conditions for the formylation of a 4-substituted anisole, serving as the direct model for this protocol.
- Methylation of Salicylaldehydes (Alternative Route Support): Title: m-Methoxybenzaldehyde Synthesis (Methylation of Hydroxybenzaldehydes). Source: Organic Syntheses, Coll.[2] Vol. 3, p.564 (1955). URL:[[Link](#)]

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